

Safe Disposal of N-Boc-L-Prolinal: A Procedural Guide

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Compound of Interest

Compound Name: *N-Boc-L-Prolinal*

Cat. No.: B1333625

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the proper disposal of **N-Boc-L-Prolinal**, a common building block in organic synthesis.

Key Safety and Physical Data

Adherence to safety protocols begins with understanding the inherent properties and hazards of a substance. Below is a summary of key quantitative data for **N-Boc-L-Prolinal**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO ₃	
Molecular Weight	199.25 g/mol	
Boiling Point	211 °C (lit.)	[1][2][3]
Density	1.063 g/mL at 25 °C (lit.)	[1][3]
Flash Point	57.2 °C (135.0 °F) - closed cup	[1]
Storage Temperature	-20°C to 0-5°C	[1]
Water Solubility	Slightly soluble	[1][2][3]

Hazard Statements: **N-Boc-L-Prolinal** is a flammable liquid and vapor that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4]

Personal Protective Equipment (PPE)

When handling **N-Boc-L-Prolinal**, especially during disposal procedures, the use of appropriate personal protective equipment is mandatory.

- Eye Protection: Wear safety glasses with side-shields or a face shield.[4]
- Hand Protection: Handle with gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]
- Respiratory Protection: Use a dust mask type N95 (US) or equivalent.
- Body Protection: Wear suitable protective clothing.[3]

Step-by-Step Disposal Procedure

The proper disposal of **N-Boc-L-Prolinal**, as with any chemical waste, must be carried out in a manner that ensures safety and complies with all relevant regulations.

- Segregation and Collection:
 - Do not mix **N-Boc-L-Prolinal** with other waste.[4]
 - Keep the chemical in its original, tightly closed container.[4][5]
 - If a spill occurs, contain the spillage with a non-combustible absorbent material such as sand, earth, or vermiculite.[4] Collect the absorbed material and place it in a suitable, closed container for disposal.[5]
- Labeling and Storage:
 - Clearly label the waste container with the chemical name and any associated hazards.

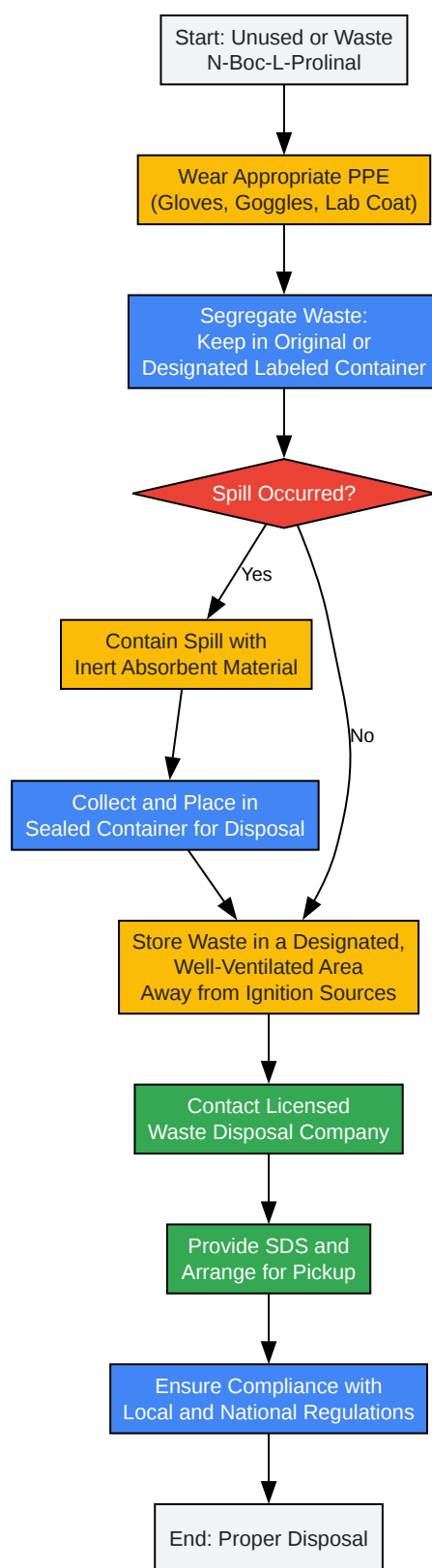
- Store the waste container in a designated, well-ventilated area, away from heat and sources of ignition.[4][5]
- Arranging for Disposal:
 - Contact a licensed disposal company to handle the surplus and non-recyclable solutions. [4]
 - Provide the disposal company with the Safety Data Sheet (SDS) for **N-Boc-L-Prolinal**.
- Regulatory Compliance:
 - All waste materials must be disposed of in accordance with local, regional, and national regulations.[4][5] Chemical waste generators must consult these regulations to ensure complete and accurate classification of the waste.[5]

Important Considerations:

- Do not empty **N-Boc-L-Prolinal** into drains.[4][5]
- Handle uncleaned containers as you would the product itself.[4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N-Boc-L-Prolinal**.



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N-Boc-L-Prolinal Disposal Workflow

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **N-Boc-L-Prolinal**, thereby protecting themselves, their colleagues, and the environment.

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